

Dysprosium(III) nitrate pentahydrate chemical formula and structure

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Compound of Interest

Compound Name: **Dysprosium(III) nitrate pentahydrate**

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Technical Guide: Dysprosium(III) Nitrate Pentahydrate

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dysprosium(III) nitrate pentahydrate**, focusing on its chemical formula, structure, physicochemical properties, and its applications as a precursor in the synthesis of advanced materials relevant to drug development and medical imaging.

Chemical Identity and Structure

Dysprosium(III) nitrate pentahydrate is a hydrated inorganic salt of dysprosium and nitric acid. It is a crystalline, water-soluble solid that serves as a primary source of the dysprosium(III) ion for further chemical synthesis.^{[1][2]} It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[2][3]}

The chemical formula for the compound is $\text{Dy}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$.^[4] This indicates that each formula unit consists of one dysprosium(III) ion (Dy^{3+}), three nitrate ions (NO_3^-), and five molecules of water (H_2O).

The molecular structure is characterized by a central dysprosium(III) ion. The coordination sphere of the metal ion is occupied by the oxygen atoms from both the nitrate anions and the water molecules. While the precise crystal structure can vary, a common coordination environment for Dy^{3+} involves multiple donor atoms, leading to high coordination numbers. Research on related hydrated dysprosium nitrate compounds suggests a structure where the Dy^{3+} ion is directly coordinated by both water molecules and bidentate nitrate ions.

Fig. 1: Conceptual coordination of the Dy^{3+} ion.

Physicochemical Data

The key quantitative properties of **dysprosium(III) nitrate pentahydrate** are summarized below for reference.

Property	Value	Citations
Chemical Formula	$Dy(NO_3)_3 \cdot 5H_2O$	[1] [4] [5] [6]
Molecular Formula	$DyH_{10}N_3O_{14}$	[7] [8] [9]
Molecular Weight	438.59 g/mol	[4] [7] [9] [10]
CAS Number	10031-49-9	[1] [2] [4] [7]
Appearance	White to pale yellow crystalline solid	[2] [3] [4] [10]
Melting Point	88.6 °C (melts in its own water of crystallization)	[3]
Solubility	Highly soluble in water and ethanol	[1] [2] [3] [4]
Density	Data not available in searched literature	
Key Characteristics	Hygroscopic, strong oxidizing agent	[2] [3] [11]

Experimental Protocols & Applications

Dysprosium(III) nitrate pentahydrate is primarily used as a starting material for the synthesis of more complex dysprosium-containing materials, such as metal-organic frameworks (MOFs), nanoparticles, and coordination complexes for various applications.

Representative Protocol: Synthesis of a Heterobimetallic Metallacrown

This protocol describes the use of **dysprosium(III) nitrate pentahydrate** to synthesize a heterobimetallic dysprosium-manganese complex, as an example of its application in advanced materials synthesis.

Objective: To synthesize a [Dy-Mn] metallacrown complex.

Materials:

- **Dysprosium(III) nitrate pentahydrate** ($\text{Dy}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Manganese(II) acetate tetrahydrate
- Salicylhydroxamic acid (H_3shi)
- Dimethylformamide (DMF)

Methodology:

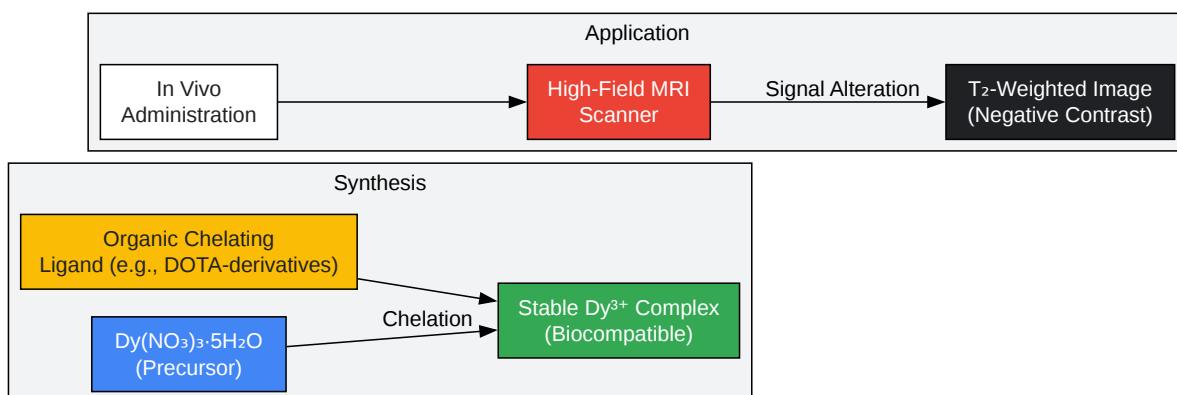
- Prepare a solution of manganese(II) acetate tetrahydrate (2 mmol) dissolved in 12.5 mL of DMF. This results in a dark orange solution.
- In a separate beaker, prepare a solution by dissolving **dysprosium(III) nitrate pentahydrate** (0.5 mmol) and salicylhydroxamic acid (4 mmol) in 12.5 mL of DMF. This results in a slightly pink solution.
- Add the manganese solution to the dysprosium/salicylhydroxamic acid solution. The resulting mixture will be a dark brown solution.
- Stir the reaction mixture overnight at room temperature.

- Following the stirring period, filter the solution using gravity filtration to remove any dark brown precipitate that has formed.
- The resulting dark brown filtrate is set aside for slow evaporation over a period of several weeks to months.
- Crystals suitable for analysis can be collected from the evaporated solution.[11]

Application in Drug Development: Precursor for MRI Contrast Agents

While not used directly in therapeutic applications, dysprosium-containing compounds are of significant interest to drug development and diagnostic professionals. The high magnetic moment of the Dy^{3+} ion makes it a promising candidate for the development of T2-weighted (negative) contrast agents for high-field Magnetic Resonance Imaging (MRI).[3][9]

The general workflow for developing such an agent involves using a dysprosium salt, like the nitrate, as a precursor to create a stable chelated complex. This process is crucial because the free Dy^{3+} ion is toxic; chelation with an organic ligand sequesters the ion, rendering it biocompatible for in vivo use.



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Fig. 2: Workflow from precursor to MRI application.

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